Application of DDAIP-HCl in Transdermal Patches: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Dodecyl 2-(dimethylamino)propanoate hydrochloride*
CAS No.:	*259685-49-9*
Cat. No.:	*B1313087*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecyl-2-(N,N-dimethylamino)propionate hydrochloride (DDAIP-HCl) is a potent and biodegradable transdermal penetration enhancer.[1] It is an amphiphilic molecule that, when incorporated into transdermal patches, temporarily and reversibly modulates the barrier properties of the stratum corneum, facilitating the systemic delivery of a wide range of therapeutic agents.[2][3][4] This document provides detailed application notes, quantitative data summaries, and experimental protocols for researchers and drug development professionals interested in utilizing DDAIP-HCl in transdermal patch formulations.

DDAIP-HCl functions by a dual mechanism: it fluidizes the lipid bilayers of the stratum corneum and opens the tight junctions between corneocytes.[2][3] This action allows for increased permeation of both lipophilic and hydrophilic drug molecules. DDAIP-HCl has been successfully

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used in commercial topical products and has demonstrated a favorable safety profile, being metabolized by esterases to naturally occurring compounds.[3]

Data Presentation: Efficacy of DDAIP-HCl as a Permeation Enhancer

The efficacy of DDAIP-HCl in enhancing the transdermal flux of various drugs has been demonstrated in numerous studies. The following tables summarize the quantitative data from these studies, providing a clear comparison of its enhancement effect.

Table 1: Enhancement of Transdermal Flux of Various Drugs by DDAIP-HCl

Drug	Model	DDAIP-HCl Concentration	Flux Enhancement Ratio (vs. Control)	Reference
Indomethacin	Shed snake skin	Not specified	22.8	[1]
Clonidine	Shed snake skin	Not specified	1.7 (vs. Azone), 3.1 (vs. Lauryl alcohol)	[1]
Hydrocortisone	Shed snake skin	Not specified	11.5	[1]
Theophylline	Porcine skin	Not specified	5.9	[1]
Adefovir	Porcine skin	Not specified	2.8	[1]
Tolnaftate	Human cadaver skin	0.5%	>3	[5]

Table 2: Comparative Enhancement Effect of DDAIP for Indomethacin

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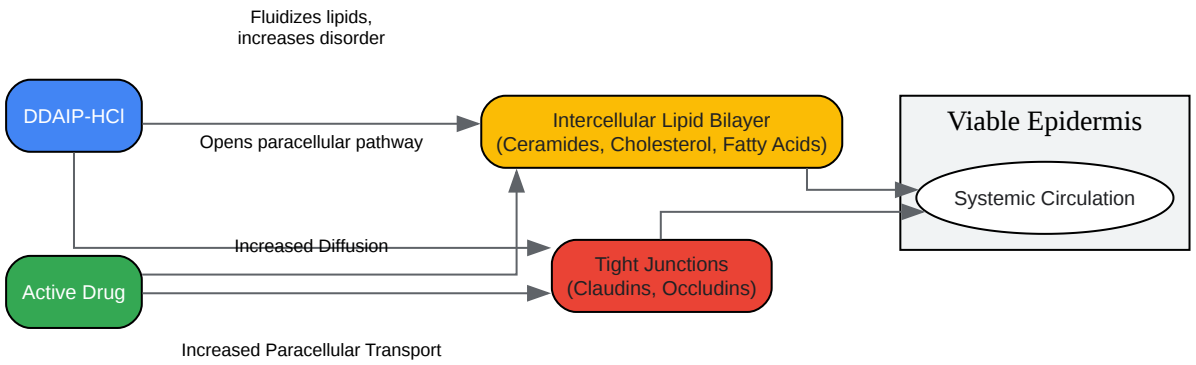
Enhancer	Flux Enhancement Ratio (vs. Control)	Reference
DDAIP	22.8	[1]
Azone	4.7	[1]
Lauryl Alcohol	7.5	[1]

Signaling Pathways and Mechanism of Action

DDAIP-HCl enhances transdermal drug delivery primarily by acting on the two main resistance pathways in the stratum corneum: the intercellular lipid matrix and the tight junctions between corneocytes.



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Caption: Mechanism of DDAIP-HCl in enhancing transdermal drug delivery.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the efficacy and safety of a DDAIP-HCl-containing transdermal patch.

Formulation of DDAIP-HCl Transdermal Patch (Solvent Casting Method)

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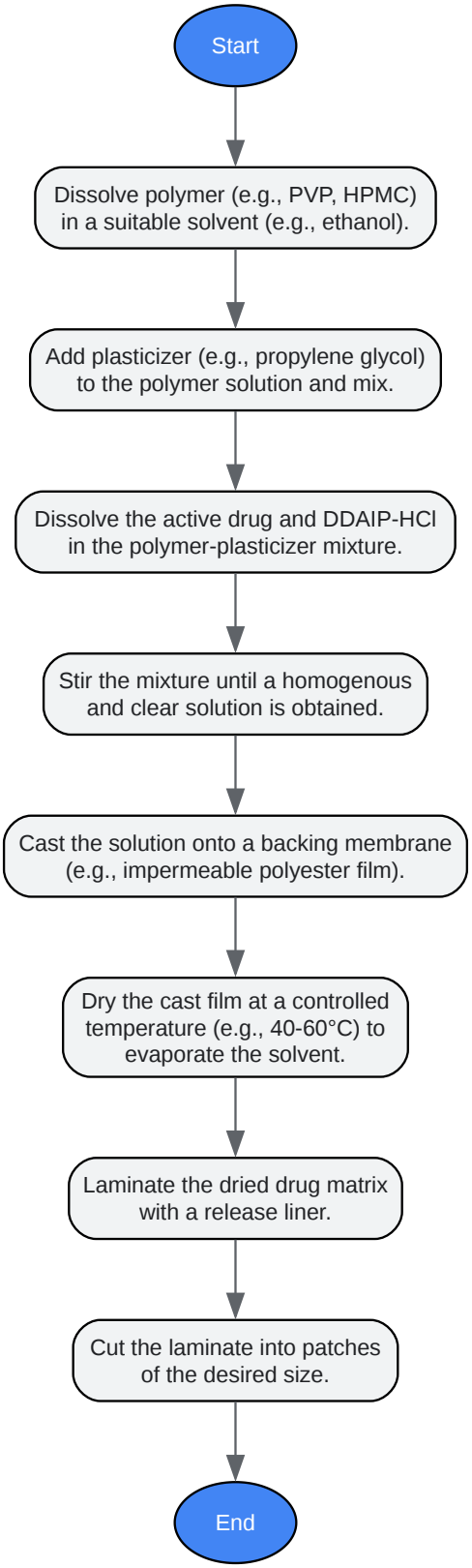
This protocol describes the preparation of a matrix-type transdermal patch.



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Caption: Workflow for transdermal patch formulation using the solvent casting technique.

Materials:

- Active Pharmaceutical Ingredient (API)
- DDAIP-HCl
- Film-forming polymer (e.g., polyvinylpyrrolidone (PVP), hydroxypropyl methylcellulose (HPMC), Eudragit® series)
- Plasticizer (e.g., propylene glycol, dibutyl phthalate)
- Solvent (e.g., ethanol, methanol, ethyl acetate)
- Backing membrane (e.g., 3M™ Scotchpak™)
- Release liner (e.g., siliconized polyester film)

Procedure:

- Polymer Solution Preparation: Dissolve the chosen polymer(s) in a suitable solvent or a mixture of solvents with continuous stirring until a clear solution is formed.
- Incorporation of Additives: Add the plasticizer to the polymer solution and stir. Subsequently, add the accurately weighed amounts of the API and DDAIP-HCl to the mixture.
- Homogenization: Continue stirring the mixture until all components are completely dissolved and a homogenous solution is obtained.
- Casting: Carefully pour the solution onto a clean, inert backing membrane placed on a level surface. The thickness of the film can be controlled by the volume of solution cast per unit area.
- Drying: Allow the solvent to evaporate at a controlled temperature (e.g., 40-60°C) in a hot air oven until a dry film is formed. The drying time will depend on the solvent and the thickness of the film.

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- Lamination and Cutting: Laminate the adhesive side of the dried film with a release liner. Cut the laminated sheet into patches of the desired size and shape.

In Vitro Drug Release Study

This study determines the rate of drug release from the patch into a dissolution medium.

Apparatus: USP Type V (Paddle over Disc) or Type VI (Rotating Cylinder) dissolution apparatus.

Procedure:

- Place the transdermal patch on a glass disc with the adhesive side facing up.
- Place the disc at the bottom of the dissolution vessel containing a suitable dissolution medium (e.g., phosphate buffer pH 7.4).
- Maintain the temperature at 32 ± 0.5°C and rotate the paddle at a specified speed (e.g., 50 rpm).
- Withdraw aliquots of the dissolution medium at predetermined time intervals (e.g., 1, 2, 4, 6, 8, 12, 24 hours) and replace with an equal volume of fresh medium.
- Analyze the drug concentration in the withdrawn samples using a validated analytical method (e.g., HPLC, UV-Vis spectrophotometry).
- Calculate the cumulative amount of drug released per unit area of the patch over time.

Ex Vivo Skin Permeation Study

This study evaluates the permeation of the drug through an excised skin model.

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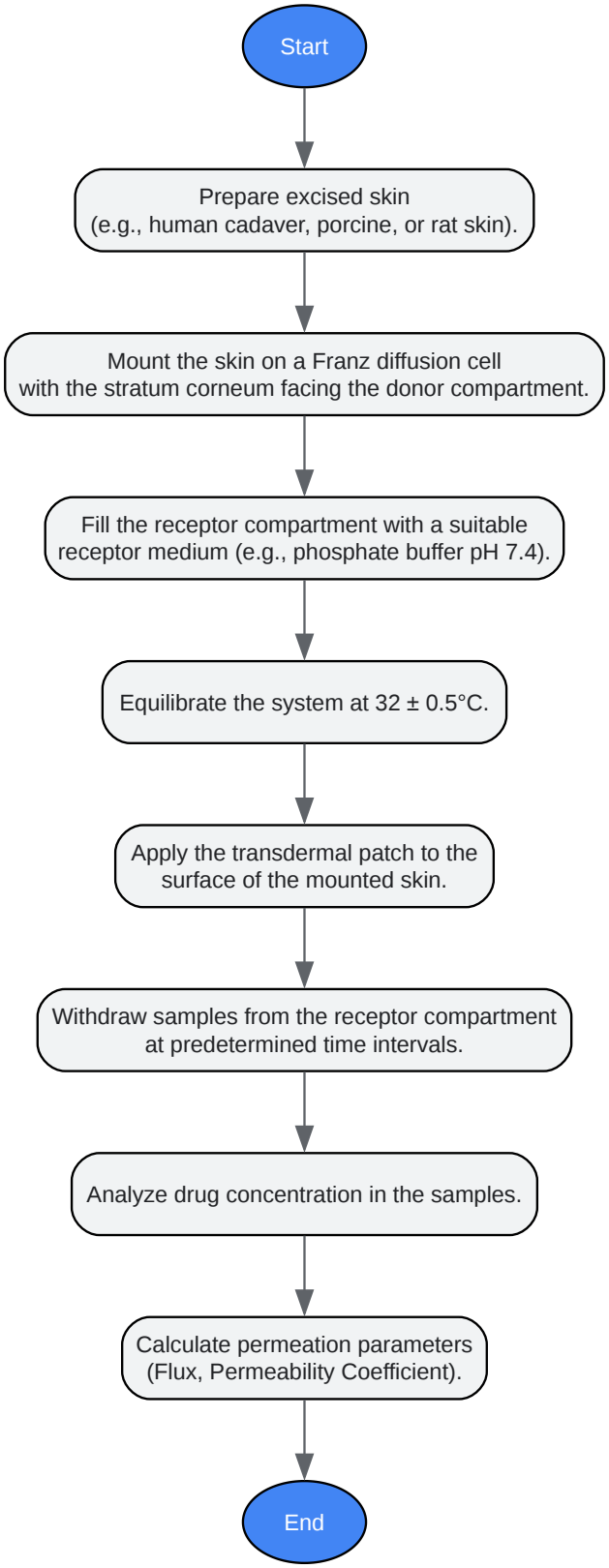

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